

Personal protective equipment for handling 1-Methyl-1H-imidazole-2-carbaldehyde

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Compound of Interest

Compound Name:	1-Methyl-1H-imidazole-2-carbaldehyde
Cat. No.:	B082426

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Essential Safety and Handling Guide: 1-Methyl-1H-imidazole-2-carbaldehyde

This guide provides immediate, essential safety and logistical information for handling **1-Methyl-1H-imidazole-2-carbaldehyde** (CAS No. 13750-81-7) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **1-Methyl-1H-imidazole-2-carbaldehyde**
- Synonyms: 1-Methyl-2-imidazolecarboxaldehyde
- CAS Number: 13750-81-7[[1](#)][[2](#)]

Hazard Summary: **1-Methyl-1H-imidazole-2-carbaldehyde** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#) Appropriate personal protective equipment (PPE) and handling procedures are mandatory to minimize exposure risks.

Personal Protective Equipment (PPE)

Consistent and proper use of Personal Protective Equipment is the most critical line of defense against chemical exposure. The following PPE is required when handling **1-Methyl-1H-imidazole-2-carbaldehyde**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact and irritation. [1]
Eye Protection	Safety glasses with side-shields or chemical safety goggles. [1]	To protect eyes from splashes and airborne particles.
Respiratory Protection	NIOSH-approved N95 dust mask or higher. [1]	To prevent inhalation of dust or aerosols, which can cause respiratory tract irritation. [1]
Skin and Body Protection	Laboratory coat	To protect skin and clothing from contamination.

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Disposal:

- Dispose of contents and container in accordance with local, regional, and national hazardous waste regulations.
- Do not dispose of down the drain.[3][5]
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

Emergency Procedures

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
- In Case of Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6] Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][6]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[6][7]

Accidental Release Measures: In the event of a spill, follow the established emergency protocol.

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further spread of the material.
- Absorb: Use an inert, non-combustible absorbent material to clean up the spill.

- Collect: Carefully collect the absorbed material and place it in a sealed container for disposal.
- Decontaminate: Clean the spill area thoroughly with a suitable decontamination agent.
- Dispose: Dispose of the waste material according to institutional and regulatory guidelines.

Spill Response Workflow

The following diagram outlines the step-by-step procedure for managing a spill of **1-Methyl-1H-imidazole-2-carbaldehyde**.



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Caption: Workflow for handling a chemical spill.

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